

Benzgalantamine Gluconate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Benzgalantamine gluconate*

CAS No.: *1542321-58-3*

Cat. No.: *B15722861*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Benzgalantamine gluconate is a prodrug of galantamine, an established acetylcholinesterase inhibitor used for the symptomatic treatment of mild to moderate dementia of the Alzheimer's type.[1][2][3] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and mechanism of action of **benzgalantamine gluconate**. Detailed information on its pharmacokinetics, and a representative synthesis protocol for a crystalline form are also presented. This document is intended to serve as a core resource for professionals in the fields of medicinal chemistry, pharmacology, and drug development.

Chemical Structure and Properties

Benzgalantamine gluconate is a salt composed of the active moiety, benzgalantamine, and gluconic acid.[1] The prodrug design aims to improve the gastrointestinal tolerability of galantamine.[4]

Chemical Structure

- IUPAC Name: [(1S,12S,14R)-9-methoxy-4-methyl-11-oxa-4-azatetracyclo[8.6.1.0^{1,12}.0^{6,17}]heptadeca-6(17),7,9,15-tetraen-14-yl] benzoate; (2R,3S,4R,5R)-2,3,4,5,6-pentahydroxyhexanoic acid[1][5]
- CAS Registry Number: 1542321-58-3[1]
- Molecular Formula: C₃₀H₃₇NO₁₁[1][5]
- Synonyms: ALPHA-1062 gluconate, GLN-1062 gluconate, Memogain gluconate, Galantamine benzoate gluconate[6][7]

Physicochemical Properties

A summary of the key physicochemical properties of **benzgalantamine gluconate** and its constituent parts is provided in the table below.

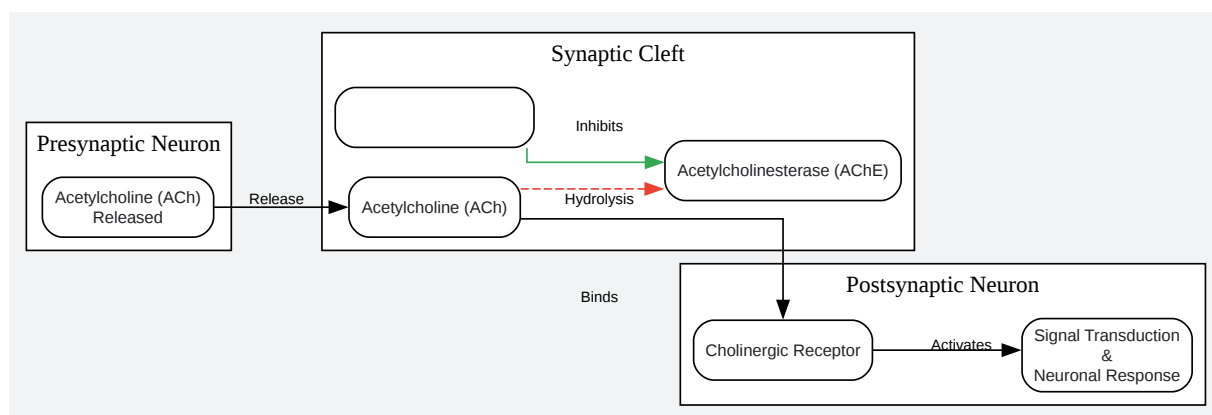
Property	Value	Source
Benzgalantamine Gluconate		
Molecular Weight	587.62 g/mol	[2][6][7]
Appearance	White to pale yellow powder	[7]
Benzgalantamine (Active Moiety)		
Molecular Formula	C ₂₄ H ₂₅ NO ₄	[2][3]
Molecular Weight	391.46 g/mol	[2][3]
Gluconic Acid		
Molecular Formula	C ₆ H ₁₂ O ₇	[2]
Molecular Weight	196.16 g/mol	[2]

Mechanism of Action

Benzgalantamine is a prodrug that is rapidly converted to its active form, galantamine, in the body.[1][2][4] The systemic exposure to benzgalantamine itself is less than 1%.[1][7] The therapeutic effects of benzgalantamine are therefore attributable to the pharmacological actions of galantamine.

Galantamine is a reversible, competitive inhibitor of the acetylcholinesterase (AChE) enzyme.[4] By inhibiting AChE, galantamine increases the concentration of acetylcholine in the synaptic cleft, thereby enhancing cholinergic neurotransmission.[2][5] This is particularly relevant in Alzheimer's disease, which is characterized by a loss of cholinergic neurons and a subsequent deficit in acetylcholine.[4]

The following diagram illustrates the mechanism of action of galantamine at the cholinergic synapse.



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Mechanism of Action of Galantamine

Pharmacokinetics

The pharmacokinetic profile of **benzgalantamine gluconate** is primarily that of its active metabolite, galantamine.

Parameter	Description	Value
Absorption	Benzgalantamine is rapidly converted to galantamine. The absolute bioavailability of oral galantamine is approximately 90%.[7]	Time to peak concentration (Tmax) for galantamine is about 2.5 to 3 hours. Food does not significantly affect bioavailability.[7]
Distribution	The plasma protein binding of galantamine is low.	18%[1]
Metabolism	Galantamine is metabolized primarily by the cytochrome P450 enzymes CYP2D6 and CYP3A4.[2][4]	-
Elimination	Elimination is bi-exponential, with a terminal half-life of approximately 7 hours for galantamine.[1]	About 20% of a dose is excreted unchanged in the urine.[1]

Experimental Protocols

Synthesis of Crystalline Benzgalantamine Gluconate (Form P)

The following protocol is adapted from a public technical disclosure for the preparation of a specific crystalline form of **benzgalantamine gluconate**.[8]

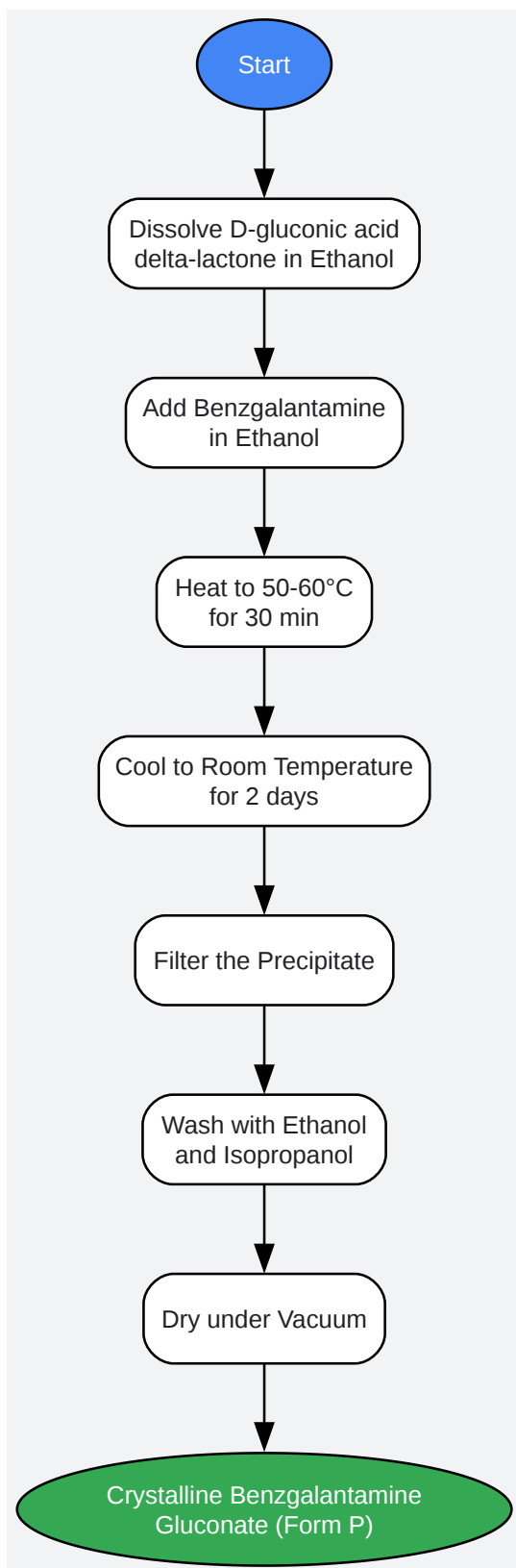
Materials:

- Benzgalantamine (ALPHA-1062)
- D-gluconic acid delta-lactone
- 96% Ethanol
- Isopropanol

Procedure:

- A solution of D-gluconic acid delta-lactone (6416 mg) in 96% ethanol (10 ml) is prepared.
- Benzgalantamine (9.4 g) in 96% ethanol (33.57 ml) is added to the D-gluconic acid delta-lactone solution.
- The mixture is heated to 50-60°C for 30 minutes until a clear solution is obtained.
- The solution is allowed to stand at room temperature for 2 days, during which a solid precipitate forms.
- The solid is collected by filtration.
- The collected solid is washed with dry ethanol (2 x 20 ml) and isopropanol (60 ml).
- The final product is dried at 40 mbar at room temperature for 20 hours.
- The resulting crystalline material is designated as Form P and can be characterized by X-ray powder diffraction (XRPD).[8]

The following diagram outlines the workflow for the synthesis of crystalline **benzgalantamine gluconate**.



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- To cite this document: BenchChem. [Benzgalantamine Gluconate: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15722861/docs#benzgalantamine-gluconate-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15722861/docs#benzgalantamine-gluconate-a-technical-guide-for-researchers)

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